

"Tetrakis(dimethylsiloxy)silane" chemical structure and properties

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Compound of Interest

Compound Name: **Tetrakis(dimethylsiloxy)silane**

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An In-depth Technical Guide to Tetrakis(dimethylsiloxy)silane

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrakis(dimethylsiloxy)silane, a branched organosilicon compound, holds significant interest across various scientific and industrial domains. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, reactivity, and diverse applications. Particular emphasis is placed on its role as a crosslinking agent, a precursor for advanced silica-based materials, and its potential applications in the pharmaceutical sciences. This document adheres to stringent data presentation standards, including tabulated quantitative data for comparative analysis, detailed experimental protocols, and visualizations of key chemical processes to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Tetrakis(dimethylsiloxy)silane is characterized by a central silicon atom bonded to four dimethylsiloxy groups.^[1] This unique structure imparts a combination of organic and inorganic characteristics, leading to its versatile properties.

The chemical identity of **Tetrakis(dimethylsiloxy)silane** is defined by the following identifiers:

Identifier	Value
Chemical Name	Tetrakis(dimethylsiloxy)silane
CAS Number	17082-47-2[2][3]
Molecular Formula	C8H28O4Si5[1][4]
Molecular Weight	328.73 g/mol [4][5]
InChI Key	OUUILILVWRHZSH-UHFFFAOYSA-N
SMILES	C--INVALID-LINK--O--INVALID-LINK--C">Si(O--INVALID-LINK--C)O--INVALID-LINK--C
Synonyms	3,3-Bis(dimethylsiloxy)-1,1,5,5-tetramethyltrisiloxane, Tetrakis(dimethylsilyl)orthosilicate[1][6]

Physicochemical Properties

Tetrakis(dimethylsiloxy)silane is a colorless, viscous liquid with low volatility and high thermal stability.[1] Its physical and chemical properties are summarized in the tables below.

Physical Properties

Property	Value	Experimental Conditions
Appearance	Clear, colorless liquid[3]	Ambient
Boiling Point	188-190 °C[4]	Atmospheric pressure
Density	0.886 g/mL[4]	25 °C
Refractive Index	1.3841[4]	20 °C
Viscosity	1.1 cSt[4]	25 °C
Flash Point	67 °C[4]	Closed cup
Solubility	Insoluble in water.[7] Soluble in many organic solvents.	Ambient

Chemical Properties

Property	Description
Reactivity	The Si-H bonds are susceptible to hydrosilylation reactions. The siloxane bonds (Si-O-Si) can undergo hydrolysis under acidic or basic conditions.
Thermal Stability	Exhibits high thermal stability. [1]
Moisture Sensitivity	The compound is moisture-sensitive and will hydrolyze in the presence of water. [8]

Experimental Protocols

This section details the methodologies for the synthesis of **Tetrakis(dimethylsiloxy)silane** and the determination of its key physical properties.

Synthesis of Tetrakis(dimethylsiloxy)silane

A representative synthesis involves the controlled hydrolysis of a chlorosilane precursor followed by reaction with another silane. The following is a generalized procedure based on related silane syntheses:

Materials:

- Silicon tetrachloride
- Dimethylchlorosilane
- Anhydrous toluene
- Deionized water
- Anhydrous sodium sulfate
- Nitrogen or Argon gas (for inert atmosphere)

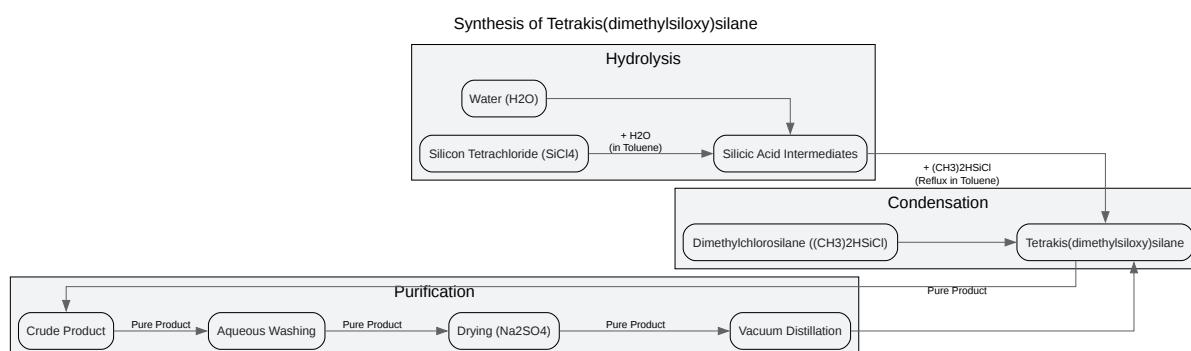
Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Set up the reaction apparatus under an inert atmosphere of nitrogen or argon.
- In the three-necked flask, dissolve silicon tetrachloride in anhydrous toluene.
- Cool the mixture in an ice bath.
- Slowly add a stoichiometric amount of deionized water to the cooled solution via the dropping funnel with vigorous stirring to control the exothermic reaction.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours to ensure complete hydrolysis and the formation of silicic acid intermediates.
- In a separate flask, prepare a solution of dimethylchlorosilane in anhydrous toluene.
- Slowly add the dimethylchlorosilane solution to the reaction mixture containing the silicic acid intermediates.
- Heat the reaction mixture to reflux and maintain for several hours to drive the condensation reaction to completion.

- After cooling, wash the reaction mixture with deionized water in a separatory funnel to remove any unreacted starting materials and byproducts.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the toluene solvent using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Tetrakis(dimethylsiloxy)silane**.



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Caption: A logical workflow for the synthesis of **Tetrakis(dimethylsiloxy)silane**.

Determination of Boiling Point

The boiling point of the viscous liquid can be determined using a standard distillation apparatus or a micro-boiling point method.

Procedure (Distillation Method):

- Place a small volume of **Tetrakis(dimethylsiloxy)silane** in a round-bottom flask with a boiling chip.
- Set up a simple distillation apparatus with a condenser and a collection flask.
- Insert a thermometer into the distillation head, ensuring the top of the bulb is level with the side arm of the condenser.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point.

Determination of Density

The density of the viscous liquid can be measured using a pycnometer or a hydrometer.

Procedure (Pycnometer Method):

- Clean and dry a pycnometer of a known volume.
- Weigh the empty pycnometer.
- Fill the pycnometer with **Tetrakis(dimethylsiloxy)silane**, ensuring there are no air bubbles.
- Weigh the filled pycnometer.
- Calculate the density by dividing the mass of the liquid by the volume of the pycnometer.

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the structure and purity of **Tetrakis(dimethylsiloxy)silane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show a doublet for the protons attached to silicon (Si-H) due to coupling with the adjacent methyl protons, and a multiplet for the methyl protons (Si-CH₃) due to coupling with the Si-H proton.
- ^{13}C NMR: The carbon NMR spectrum should exhibit a single resonance for the methyl carbons.
- ^{29}Si NMR: The silicon-29 NMR spectrum is a powerful tool for characterizing organosilicon compounds. It is expected to show two distinct signals: one for the central silicon atom and another for the four equivalent silicon atoms of the dimethylsiloxy groups.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Tetrakis(dimethylsiloxy)silane** is expected to display characteristic absorption bands:

- Si-H stretching: A strong band around 2100-2200 cm⁻¹.
- Si-O-Si stretching: A strong, broad band in the region of 1000-1100 cm⁻¹.
- CH₃ bending in Si-CH₃: A sharp band around 1260 cm⁻¹.
- CH₃ rocking in Si-CH₃: A band near 800 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The electron ionization (EI) mass spectrum of **Tetrakis(dimethylsiloxy)silane** would likely show a molecular ion peak (M⁺) at m/z 328, although it may be of low intensity. Common fragments would result from the loss of methyl groups (-CH₃), dimethylsiloxy groups (-OSiH(CH₃)₂), and rearrangements. A reported GC-MS analysis showed prominent peaks at m/z 253, 267, and 313.^[9]

Reactivity and Applications

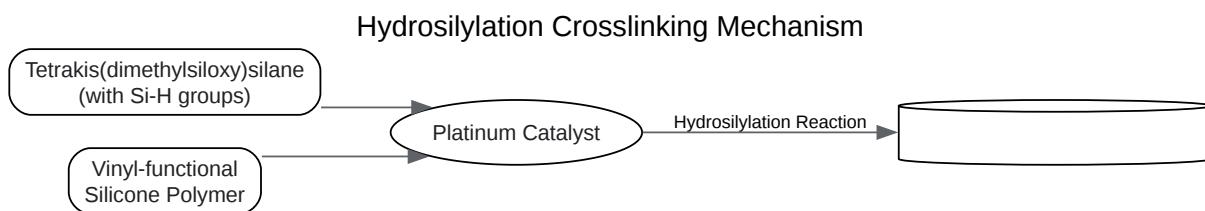
The unique chemical structure of **Tetrakis(dimethylsiloxy)silane** governs its reactivity and makes it a versatile compound in various applications.

Hydrolysis and Condensation

In the presence of moisture, the siloxane bonds can undergo hydrolysis to form silanols (Si-OH). These silanols are reactive intermediates that can then undergo condensation reactions to form larger polysiloxane networks. This reactivity is the basis for its use as a precursor in sol-gel processes for the synthesis of silica-based materials.

Crosslinking Agent

Tetrakis(dimethylsiloxy)silane is widely used as a crosslinking agent for silicone polymers.^[6] The Si-H groups can react with vinyl groups on other silicone polymers via a hydrosilylation reaction, typically catalyzed by a platinum complex. This reaction forms stable silicon-carbon bonds, leading to the formation of a three-dimensional polymer network. This crosslinking imparts desirable properties to the silicone material, such as increased mechanical strength, thermal stability, and chemical resistance.



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Caption: Hydrosilylation reaction of **Tetrakis(dimethylsiloxy)silane** with a vinyl-functional silicone.

Surface Modification

The reactivity of **Tetrakis(dimethylsiloxy)silane** allows for its use in surface modification. It can be used to introduce a hydrophobic layer onto various substrates, enhancing their water

repellency and reducing their surface energy. This is particularly useful in applications such as coatings and surface treatments for glass and ceramics.

Applications in Drug Development

The biocompatibility and tunable properties of silicones make them attractive materials for biomedical applications. While direct applications of **Tetrakis(dimethylsiloxy)silane** in drug formulations are not extensively documented, its role as a crosslinking agent is highly relevant.

- Controlled Release Systems: By controlling the crosslink density of silicone matrices using **Tetrakis(dimethylsiloxy)silane**, the diffusion rate of encapsulated drugs can be modulated. This allows for the design of controlled-release drug delivery systems with specific release profiles. Polysiloxane-based materials are being explored for the simultaneous, controlled release of multiple drugs.
- Biocompatible Coatings: Silicone coatings, crosslinked with agents like **Tetrakis(dimethylsiloxy)silane**, can be applied to medical devices and implants to improve their biocompatibility and reduce inflammatory responses.
- Scaffolds for Tissue Engineering: Crosslinked silicone elastomers can be fabricated into scaffolds for tissue engineering applications, providing mechanical support for cell growth and tissue regeneration.

Safety and Handling

Tetrakis(dimethylsiloxy)silane is a combustible liquid and is moisture-sensitive.^[7] It is important to handle this chemical in a well-ventilated area and to avoid contact with skin and eyes.

- Storage: Store in a tightly closed container in a cool, dry place, away from sources of ignition and moisture.^{[6][8]} Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent hydrolysis.^[8]
- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. In case of fire, use carbon dioxide, dry chemical powder, or foam.

Conclusion

Tetrakis(dimethylsiloxy)silane is a multifunctional organosilicon compound with a unique combination of properties that make it valuable in a wide range of applications. Its role as a crosslinking agent for silicones is well-established, and its potential as a precursor for advanced materials and in biomedical applications continues to be an active area of research. This technical guide has provided a comprehensive overview of its chemical structure, properties, synthesis, and applications, with the aim of serving as a valuable resource for researchers, scientists, and professionals in drug development. Further research into its specific applications in drug delivery systems is warranted to fully exploit its potential in the pharmaceutical field.

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